

An In-depth Technical Guide to Methyl 3-aminobenzoate

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Compound of Interest

Compound Name: Methyl 3-aminobenzoate

Cat. No.: B107801

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CAS Number: 4518-10-9

This technical guide provides a comprehensive overview of **Methyl 3-aminobenzoate**, a pivotal chemical intermediate in pharmaceutical research and organic synthesis. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical and physical properties, spectroscopic data, synthesis protocols, and applications.

Chemical and Physical Properties

Methyl 3-aminobenzoate, also known as 3-(Methoxycarbonyl)aniline, is a light beige to brown crystalline powder.^{[1][2]} Its fundamental properties are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	References
CAS Number	4518-10-9	[3][4]
Molecular Formula	C ₈ H ₉ NO ₂	[3][4]
Molecular Weight	151.16 g/mol	[3][4][5]
Appearance	Light yellow to yellow to orange powder to crystal	[6]
Melting Point	50-55 °C	[3][7]
Boiling Point	281.5 ± 13.0 °C at 760 mmHg	[3]
Density	1.2 ± 0.1 g/cm ³	[3]
Flash Point	140.4 ± 17.4 °C	[3]
Solubility	Slightly soluble in water (0.1-1%)	[1]
LogP	1.01	[3]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and confirmation of **Methyl 3-aminobenzoate**. The following tables summarize its key spectroscopic features.

¹H NMR (Proton Nuclear Magnetic Resonance)

Chemical Shift (δ) ppm	Multiplicity	Assignment
7.41 - 7.34	m	Aromatic CH
7.198		
6.841		
3.872	s	-OCH ₃
3.72	br s	-NH ₂

¹³C NMR (Carbon-13 Nuclear Magnetic Resonance)

Chemical Shift (δ) ppm	Assignment
167.2	C=O (ester)
146.5	C-NH ₂
129.2	Aromatic CH
121.5	Aromatic C
118.9	Aromatic CH
115.8	Aromatic CH
52.1	-OCH ₃

IR (Infrared) Spectroscopy

Wavenumber (cm ⁻¹)	Functional Group
3450, 3350	N-H stretch (amine)
1710	C=O stretch (ester)
1620	N-H bend (amine)
1590, 1490	C=C stretch (aromatic)
1250	C-O stretch (ester)

MS (Mass Spectrometry)

m/z	Interpretation
151	[M] ⁺ (Molecular ion)
120	[M - OCH ₃] ⁺
92	[M - COOCH ₃] ⁺

Experimental Protocols

The synthesis of **Methyl 3-aminobenzoate** is most commonly achieved through the esterification of 3-aminobenzoic acid.

Synthesis of Methyl 3-aminobenzoate via Fischer Esterification

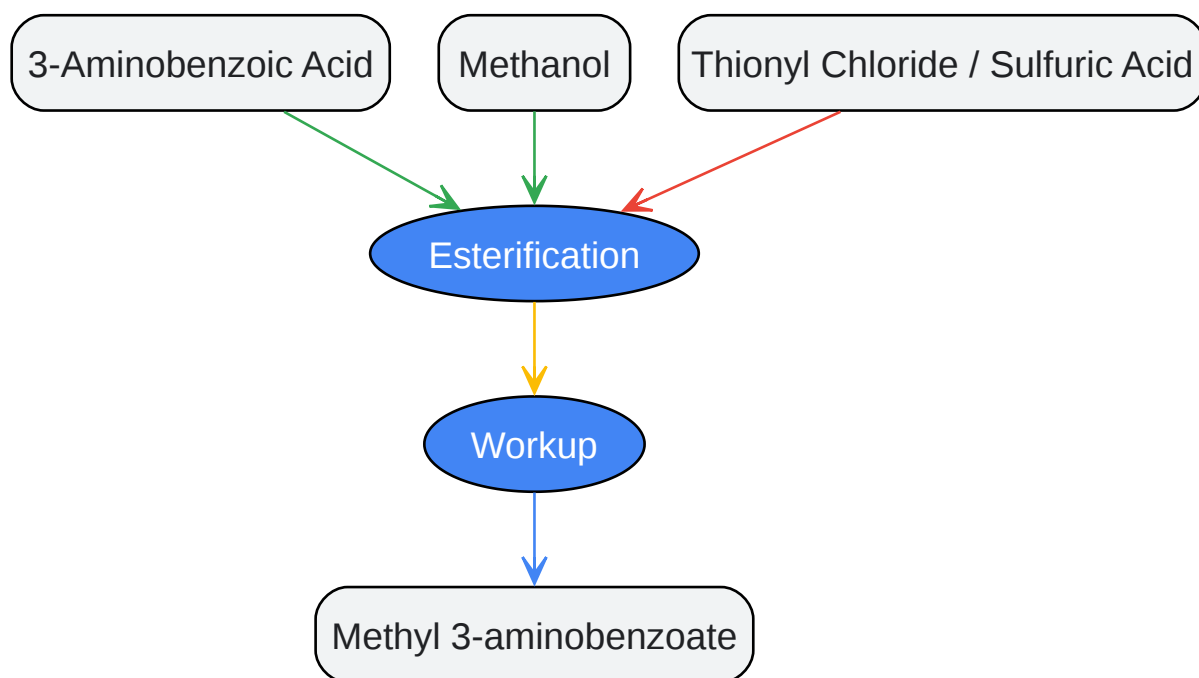
Materials:

- 3-Aminobenzoic acid
- Methanol (anhydrous)
- Thionyl chloride or concentrated sulfuric acid
- Saturated aqueous sodium bicarbonate solution
- Ethyl acetate
- Anhydrous magnesium sulfate

Procedure:

- Suspend 3-aminobenzoic acid in anhydrous methanol in a round-bottom flask.[\[4\]](#)
- Cool the mixture to 0°C in an ice bath.[\[4\]](#)[\[8\]](#)
- Slowly add a catalytic amount of concentrated sulfuric acid or 1.5-2.5 equivalents of thionyl chloride dropwise.[\[4\]](#)[\[8\]](#)
- Reflux the reaction mixture for 12-24 hours.[\[4\]](#)[\[8\]](#)
- Monitor the reaction progress by thin-layer chromatography (TLC).[\[4\]](#)
- After completion, cool the mixture and remove the methanol under reduced pressure.[\[4\]](#)
- Neutralize the residue with a saturated aqueous sodium bicarbonate solution.[\[4\]](#)[\[8\]](#)

- Extract the product with ethyl acetate (3 x volume of aqueous layer).[4][8]
- Combine the organic extracts, dry over anhydrous magnesium sulfate, and filter.[4]
- Evaporate the solvent to yield the crude **Methyl 3-aminobenzoate**. [4]
- The crude product can be further purified by column chromatography or recrystallization.[9]



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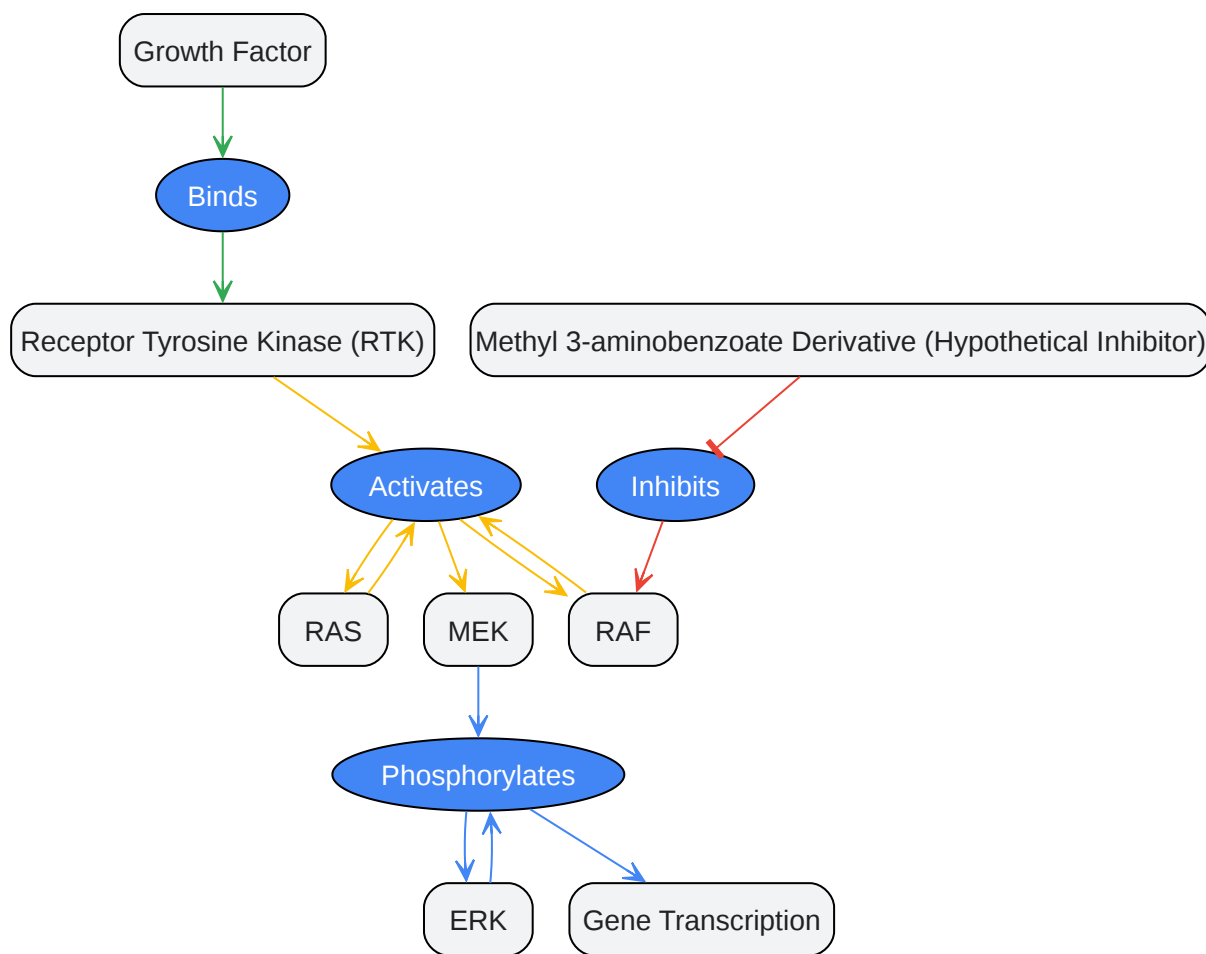
Synthesis workflow for **Methyl 3-aminobenzoate**.

Applications in Drug Development

Methyl 3-aminobenzoate is a versatile building block in the synthesis of various pharmaceutical compounds.[1][10] Its bifunctional nature, with both an amine and a methyl ester group, allows for diverse chemical modifications.

A notable application is in the synthesis of targeted cancer therapies, such as tyrosine kinase inhibitors. For instance, it is a key intermediate in the synthesis of precursors for Nilotinib and Imatinib, drugs used to treat chronic myeloid leukemia.[10] Furthermore, derivatives of **Methyl 3-aminobenzoate** have been investigated as inhibitors of malate dehydrogenase (MDH), an enzyme implicated in cancer cell metabolism.[6]

The deuterated analog, **Methyl 3-aminobenzoate-d₄**, is utilized as an internal standard in liquid chromatography-mass spectrometry (LC-MS/MS) assays for drug metabolism and pharmacokinetic (DMPK) studies.[11]



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Hypothetical signaling pathway inhibition.

Safety and Handling

Methyl 3-aminobenzoate is considered hazardous and requires careful handling.^[7] It is classified as causing skin and serious eye irritation, and may cause respiratory irritation.^{[5][7]} It is harmful if swallowed, in contact with skin, or if inhaled.^{[7][12]}

Precautionary Measures:

- Handling: Use only under a chemical fume hood.^[7] Avoid breathing dust and contact with skin and eyes.^{[7][13]} Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.^{[7][14]}
- Storage: Keep in a dry, cool, and well-ventilated place in a tightly closed container.^[7]
- First Aid:
 - In case of eye contact: Rinse cautiously with water for several minutes.^[7]
 - In case of skin contact: Wash with plenty of soap and water.^[7]
 - If inhaled: Remove person to fresh air and keep comfortable for breathing.^[7]
 - If swallowed: Call a poison center or doctor if you feel unwell.^[7]

Always consult the Safety Data Sheet (SDS) for complete and detailed safety information before handling this compound.^{[7][12]}

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